

Application Note: Quantitative Analysis of 3-Methyloxane-3-carboxylic acid

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Compound of Interest

Compound Name: 3-Methyloxane-3-carboxylic acid

CAS No.: 1158760-05-4

Cat. No.: B1529360

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Introduction

3-Methyloxane-3-carboxylic acid is a heterocyclic compound of interest in various fields of chemical and pharmaceutical research. Accurate quantification of this analyte is crucial for understanding its properties, behavior in chemical reactions, and potential applications. This document provides detailed analytical methods for the precise quantification of **3-Methyloxane-3-carboxylic acid** in various matrices. The protocols described herein are designed to be robust and reproducible, ensuring data integrity for research and development purposes.

The primary analytical techniques discussed are Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS). LC-MS/MS is highlighted for its high sensitivity and specificity, making it ideal for trace-level quantification in complex matrices. GC-MS, a widely available and powerful technique, is presented as a reliable alternative, particularly when coupled with appropriate derivatization.

PART 1: Method Selection and Rationale

The choice between LC-MS/MS and GC-MS will depend on the specific requirements of the analysis, including the sample matrix, required sensitivity, and available instrumentation.

- LC-MS/MS is the preferred method for its superior sensitivity and selectivity, allowing for direct analysis of the carboxylic acid in its native form or as a derivative to enhance chromatographic performance and ionization efficiency. This technique is particularly advantageous when dealing with complex biological matrices.
- GC-MS is a robust and widely used technique that requires derivatization to increase the volatility of the non-volatile **3-Methyloxane-3-carboxylic acid**. This method offers excellent chromatographic resolution and is a cost-effective option for many laboratories.

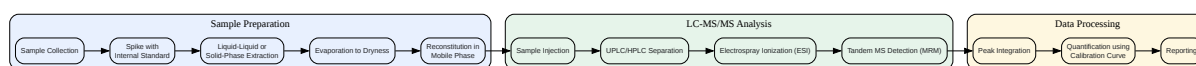
PART 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Method

This section details a sensitive and specific method for the quantification of **3-Methyloxane-3-carboxylic acid** using LC-MS/MS.

Principle

The analyte is separated from the sample matrix using reversed-phase liquid chromatography and subsequently detected by a tandem mass spectrometer. The high selectivity of Multiple Reaction Monitoring (MRM) allows for accurate quantification even in the presence of co-eluting matrix components.

Experimental Workflow



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Caption: LC-MS/MS workflow for **3-Methyloxane-3-carboxylic acid**.

Detailed Protocol

1. Sample Preparation (Liquid-Liquid Extraction)

- To 100 μL of sample (e.g., plasma, urine, or reaction mixture), add 10 μL of an internal standard working solution (e.g., a stable isotope-labeled analog of the analyte).
- Add 50 μL of 1% formic acid in water to acidify the sample.
- Add 500 μL of ethyl acetate and vortex for 2 minutes.
- Centrifuge at 10,000 x g for 5 minutes to separate the layers.
- Transfer the upper organic layer to a clean microcentrifuge tube.
- Repeat the extraction with another 500 μL of ethyl acetate and combine the organic layers.
- Evaporate the combined organic extracts to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 μL of the initial mobile phase (e.g., 95:5 water:acetonitrile with 0.1% formic acid).
- Vortex for 30 seconds and transfer to an autosampler vial for LC-MS/MS analysis.

2. LC-MS/MS Conditions

Parameter	Condition
LC System	UPLC/HPLC system
Column	C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 5 minutes, hold for 1 minute, then return to initial conditions and re-equilibrate
Flow Rate	0.4 mL/min
Column Temperature	40°C
Injection Volume	5 μ L
MS System	Triple Quadrupole Mass Spectrometer
Ionization Mode	Electrospray Ionization (ESI), Negative Ion Mode
MRM Transitions	To be determined by direct infusion of a standard solution of 3-Methyloxane-3-carboxylic acid
Capillary Voltage	3.0 kV
Source Temperature	150°C
Desolvation Temp.	400°C

3. Data Analysis and Quantification

- Quantification is performed by integrating the peak areas of the analyte and the internal standard.
- A calibration curve is constructed by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte in the calibration standards.

- The concentration of the analyte in the unknown samples is then determined from this calibration curve.

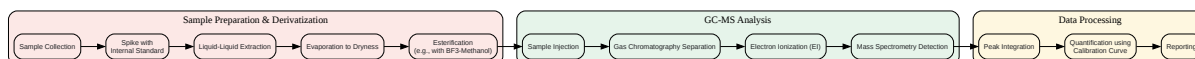
PART 3: Gas Chromatography-Mass Spectrometry (GC-MS) Method

This section outlines a GC-MS method for the quantification of **3-Methyloxane-3-carboxylic acid** following a derivatization step.

Principle

The carboxylic acid group of **3-Methyloxane-3-carboxylic acid** is chemically modified (derivatized) to form a more volatile and thermally stable ester. This derivative is then separated by gas chromatography and detected by a mass spectrometer.

Experimental Workflow



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Caption: GC-MS workflow for **3-Methyloxane-3-carboxylic acid**.

Detailed Protocol

1. Sample Preparation and Derivatization (Methylation)

- Perform a liquid-liquid extraction as described in the LC-MS/MS sample preparation section (steps 1-7).
- To the dried extract, add 50 μL of 14% Boron Trifluoride in Methanol (BF₃-Methanol).
- Seal the vial and heat at 60°C for 30 minutes.

- Cool the vial to room temperature.
- Add 200 μL of hexane and 100 μL of saturated sodium chloride solution.
- Vortex for 1 minute and centrifuge at 2,000 x g for 5 minutes.
- Carefully transfer the upper hexane layer to a GC vial with a micro-insert for analysis.

2. GC-MS Conditions

Parameter	Condition
GC System	Gas Chromatograph with a Mass Selective Detector
Column	DB-5ms or equivalent (30 m x 0.25 mm, 0.25 μm film thickness)
Inlet Temperature	250°C
Injection Mode	Splitless
Injection Volume	1 μL
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Oven Program	Start at 60°C, hold for 1 min, ramp to 280°C at 15°C/min, hold for 5 min
MS System	Single Quadrupole or Ion Trap Mass Spectrometer
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	m/z 40-400
Source Temperature	230°C
Quad Temperature	150°C

3. Data Analysis and Quantification

- Quantification is typically performed in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity.
- Characteristic ions for the methylated derivative of **3-Methyloxane-3-carboxylic acid** and the internal standard are monitored.
- A calibration curve is generated, and sample concentrations are calculated in a similar manner to the LC-MS/MS method.

PART 4: Method Validation

To ensure the reliability and accuracy of the analytical data, the chosen method must be validated.^{[1][2][3][4]} The following parameters should be assessed according to established guidelines (e.g., ICH, FDA).^[4]

Validation Parameter	Description
Specificity/Selectivity	The ability of the method to differentiate and quantify the analyte in the presence of other components in the sample matrix.[2] This is assessed by analyzing blank matrix samples and spiked samples to check for interferences at the retention time of the analyte.
Linearity and Range	The linearity of the method is its ability to elicit test results that are directly proportional to the concentration of the analyte in samples within a given range.[3] A calibration curve with a minimum of five standards should be prepared, and the correlation coefficient (r^2) should be >0.99.
Accuracy	The closeness of the test results obtained by the method to the true value.[2] It is determined by replicate analysis of samples containing known amounts of the analyte (spiked matrix samples) and is expressed as percent recovery.
Precision	The closeness of agreement among a series of measurements obtained from multiple sampling of the same homogeneous sample.[2] It is evaluated at two levels: repeatability (intra-day precision) and intermediate precision (inter-day precision), and is expressed as the relative standard deviation (%RSD).
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
Limit of Quantification (LOQ)	The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
Stability	The chemical stability of the analyte in a given matrix under specific conditions for given time

intervals. This includes freeze-thaw stability, short-term (bench-top) stability, and long-term storage stability.

Conclusion

The analytical methods detailed in this application note provide robust and reliable frameworks for the quantification of **3-Methyloxane-3-carboxylic acid**. The choice between the highly sensitive LC-MS/MS method and the widely applicable GC-MS method will depend on the specific analytical needs and available resources. Proper method validation is paramount to ensure the generation of high-quality, reproducible data for any research or development application.

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